

A Technical Guide to the Energetic Properties of Glycidyl Azide Polymer (GAP)

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Compound of Interest

Compound Name: Glycidyl azide

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Audience: Researchers, Scientists, and Drug Development Professionals

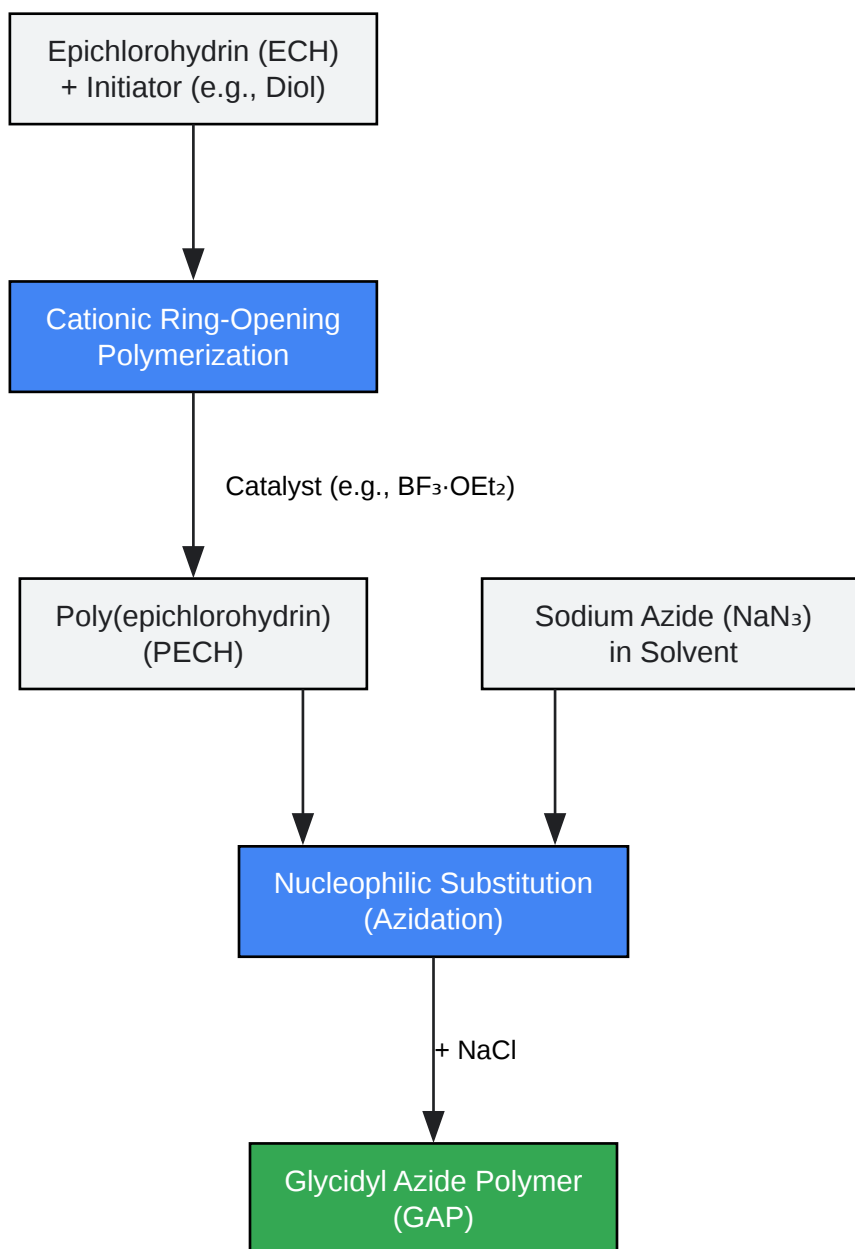
Introduction

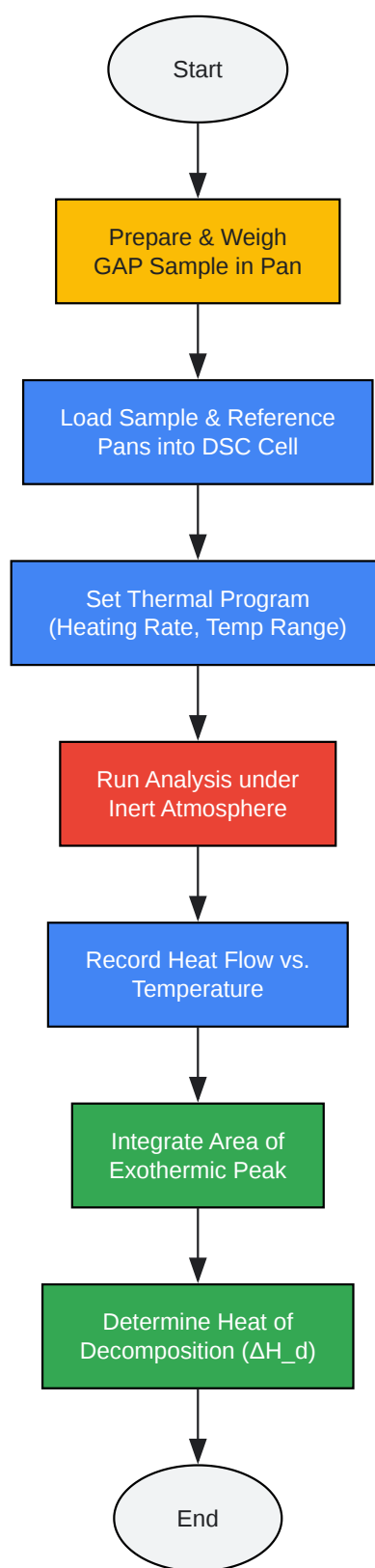
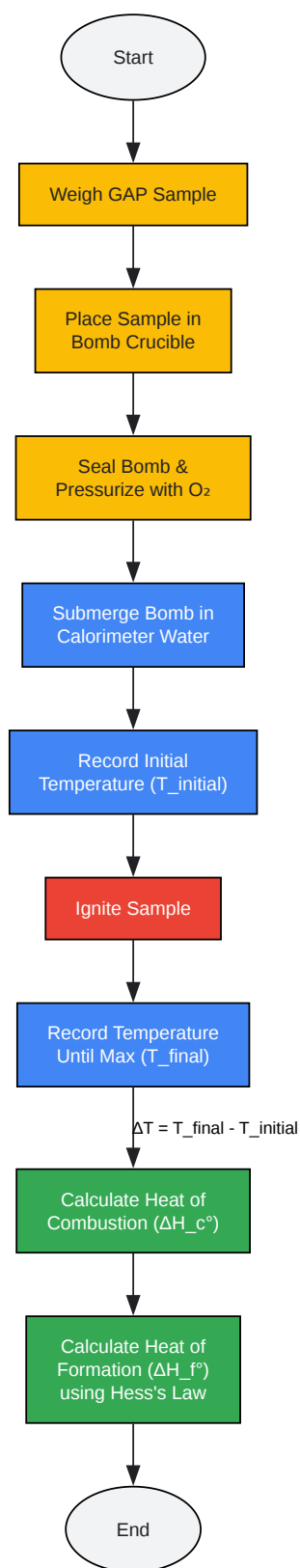
Glycidyl Azide Polymer (GAP) is a prominent member of the energetic polymers class, characterized by a polyether backbone with pendant azidomethyl ($-\text{CH}_2\text{N}_3$) groups.^[1] It is typically a viscous liquid at room temperature, serving as an energetic binder and plasticizer in advanced formulations for solid rocket propellants, explosives, and gas generators.^{[2][3]} The energy contribution of GAP is substantial, primarily due to the high positive heat of formation imparted by the azide groups.^{[4][5]} Upon decomposition, these groups release a significant amount of energy and nitrogen gas, enhancing the performance of energetic composites.^[2] This guide provides an in-depth overview of the heat of formation and energy content of GAP, detailing the experimental methods used for their determination and the relationship between the polymer's structure and its energetic characteristics.

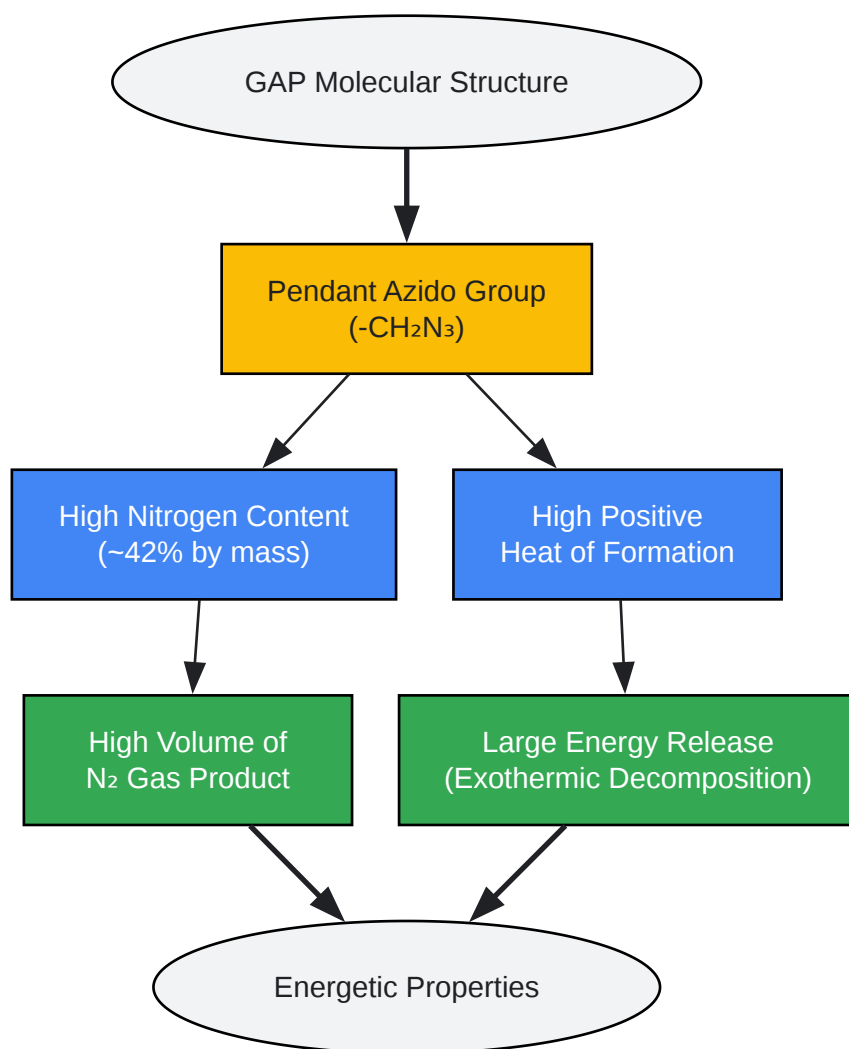
Synthesis Overview

The most common method for synthesizing GAP is a two-step process. The first step involves the cationic ring-opening polymerization of epichlorohydrin (ECH) to produce a poly(epichlorohydrin) (PECH) prepolymer.^{[6][7]} In the second step, the chloromethyl groups of

PECH undergo a nucleophilic substitution reaction with an azide salt, typically sodium azide (NaN_3), to replace the chlorine atoms with energetic azide groups, yielding the final GAP product.^[3]







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- To cite this document: BenchChem. [A Technical Guide to the Energetic Properties of Glycidyl Azide Polymer (GAP)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15785252/docs#a-technical-guide-to-the-energetic-properties-of-glycidyl-azide-polymer-gap\]](https://www.benchchem.com/product/b15785252/docs#a-technical-guide-to-the-energetic-properties-of-glycidyl-azide-polymer-gap)

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